

Application Notes and Protocols: Reduction of 4-Cyanopiperidine to 4-(Aminomethyl)piperidine

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Compound of Interest

Compound Name: 4-Cyanopiperidine

Cat. No.: B019701

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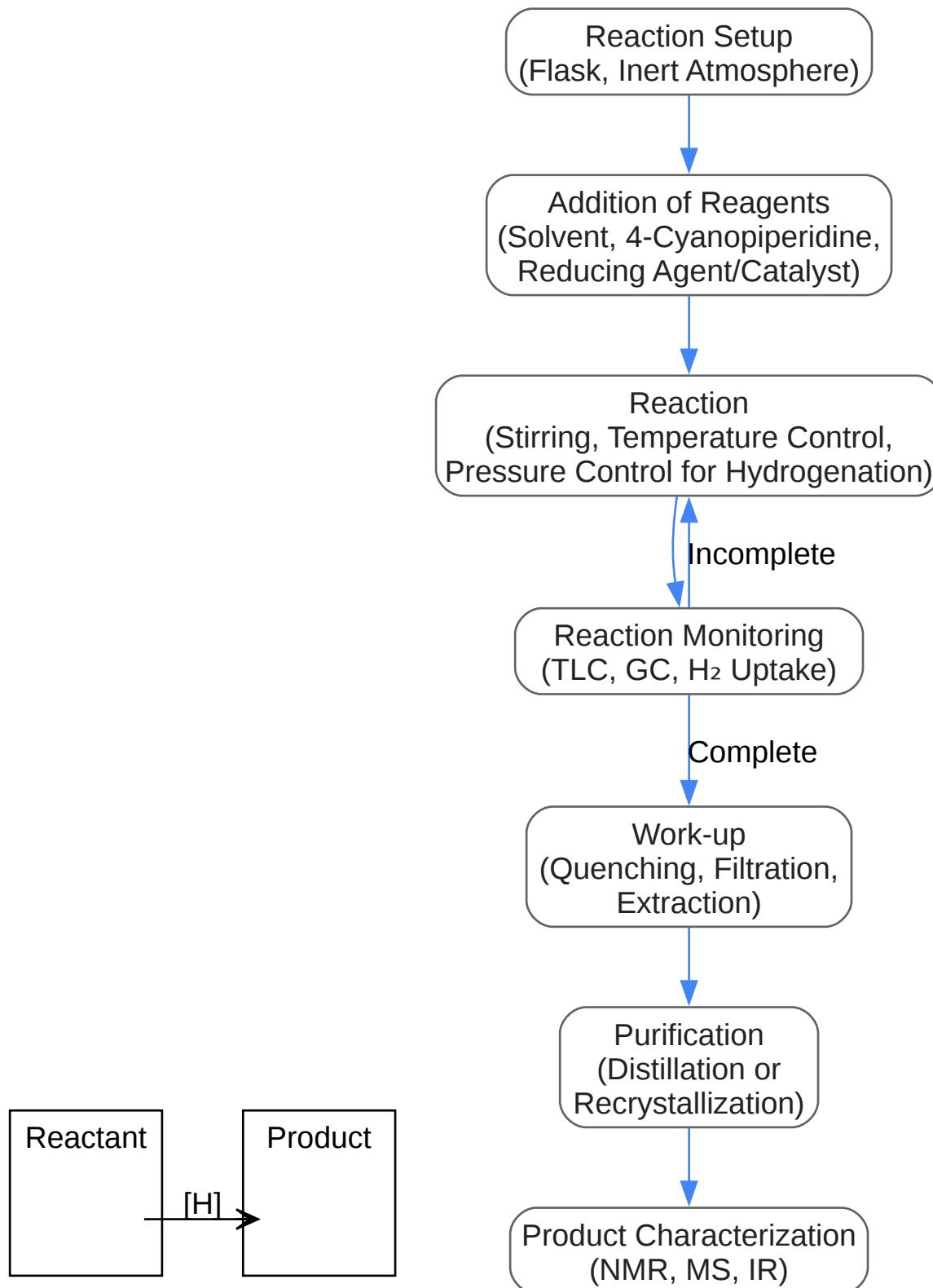
For Researchers, Scientists, and Drug Development Professionals

Abstract

The reduction of the nitrile functional group in **4-cyanopiperidine** to a primary amine, yielding 4-(aminomethyl)piperidine, is a critical transformation in the synthesis of various pharmaceutical intermediates and active pharmaceutical ingredients (APIs). 4-(Aminomethyl)piperidine serves as a key building block in the development of antagonists for receptors like CCR5, which are relevant in HIV treatment. This document provides a comparative overview of common reduction methodologies, including catalytic hydrogenation and stoichiometric hydride reduction. Detailed experimental protocols for selected methods are presented to aid researchers in the practical execution of this synthesis.

Chemical Reaction Scheme

The fundamental transformation involves the reduction of the carbon-nitrogen triple bond of the nitrile group to a primary amine.

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